

Proper Disposal of D-Galactose-6-O-sulfate Sodium Salt: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Galactose-6-O-sulfate sodium salt*

Cat. No.: *B12402404*

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the proper disposal of **D-Galactose-6-O-sulfate sodium salt** (CAS Number: 125455-62-1), fostering a culture of safety and operational excellence.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **D-Galactose-6-O-sulfate sodium salt** with appropriate care. This compound is a white, crystalline solid. Based on available safety data, personal protective equipment (PPE) should be worn to minimize exposure. This includes safety glasses, impervious gloves, and a lab coat. Work should be conducted in a well-ventilated area to avoid the inhalation of any dust. In case of a spill, it should be cleaned up promptly using dry methods to prevent the generation of dust. The spilled material should be collected and placed in a clean, dry, and properly labeled container for disposal.

Quantitative Safety Data Summary

For quick reference, the table below summarizes key safety information pertinent to the handling and disposal of **D-Galactose-6-O-sulfate sodium salt** and its closely related isomer, D-Galactose 4-sulfate sodium salt.

| Parameter | Information | Reference |
|-------------------------------|-----------------------------------------|---------------------|
| Compound | D-Galactose-6-O-sulfate sodium salt | N/A |
| CAS Number | 125455-62-1 | N/A |
| Appearance | White to Off-white Solid | N/A |
| GHS Pictograms | Not specified in available results | N/A |
| GHS Signal Word | Not specified in available results | N/A |
| Hazard Statements | Not specified in available results | N/A |
| Precautionary Statements | Not specified in available results | N/A |
| Related Compound | D-Galactose 4-sulfate sodium salt | [1] |
| Personal Protective Equipment | Safety glasses, impervious gloves | [1] |
| Spill Procedure | Use dry clean-up; avoid generating dust | [1] |

Step-by-Step Disposal Protocol

The disposal of **D-Galactose-6-O-sulfate sodium salt** must adhere to local, state, and federal regulations.[\[1\]](#) The following is a general procedural plan for its proper disposal:

- **Waste Characterization:** The first step is to characterize the waste. If the **D-Galactose-6-O-sulfate sodium salt** is unused and uncontaminated, it may potentially be recycled if a suitable facility is available.[\[1\]](#) However, if it is contaminated or mixed with other substances, it must be treated as chemical waste.

- **Containerization:** Place the waste **D-Galactose-6-O-sulfate sodium salt** in a clean, dry, and sealable container.^[1] The container must be clearly labeled with the chemical name ("**D-Galactose-6-O-sulfate sodium salt**"), CAS number (125455-62-1), and any relevant hazard warnings.
- **Segregation:** As a water-soluble organic compound, it should be segregated from other waste streams. Specifically, do not mix it with non-halogenated organic solvent waste if it is destined for fuel blending, as sulfated compounds can produce toxic combustion byproducts.
- **Consult a Licensed Waste Disposal Company:** The most critical step is to contact a licensed and reputable chemical waste disposal company. They will provide specific instructions on packaging, labeling, and transportation of the waste material.
- **Documentation:** Maintain a record of the disposal process, including the amount of waste, the date of disposal, and the contact information of the disposal company. This is essential for regulatory compliance.
- **Decontamination of Empty Containers:** Any containers that held **D-Galactose-6-O-sulfate sodium salt** should be decontaminated before disposal or reuse.^[1] Observe all label safeguards until the containers are thoroughly cleaned or destroyed.^[1]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **D-Galactose-6-O-sulfate sodium salt**.

Caption: Disposal decision workflow for **D-Galactose-6-O-sulfate sodium salt**.

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **D-Galactose-6-O-sulfate sodium salt**, thereby protecting themselves, their colleagues, and the wider community. Always prioritize safety and regulatory compliance in all chemical handling and disposal activities.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
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